

Essential Safety and Handling Protocol for CB30900

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Compound of Interest

Compound Name: CB30900

Cat. No.: B1668665

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Compound: **CB30900** CAS Number: 145788-82-5 Molecular Formula: C₃₁H₃₂FN₅O₉

Chemical Class: Quinazoline antifolate, Thymidylate synthase inhibitor

WARNING: **CB30900** is classified as a potent cytotoxic agent. It is a thymidylate synthase inhibitor, a class of compounds used in cancer chemotherapy that can be carcinogenic, mutagenic, and teratogenic.^{[1][2][3]} Extreme care must be taken when handling this compound to prevent exposure.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **CB30900**. Adherence to these procedures is critical to ensure personal safety and regulatory compliance.

Personal Protective Equipment (PPE)

All personnel handling **CB30900** must use the following personal protective equipment. All PPE should be donned before handling the compound and disposed of as cytotoxic waste after completion of the work.^{[1][4]}

PPE Component	Specification	Purpose
Gloves	Double gloving with chemotherapy-tested nitrile gloves (Category III).[5][6]	Prevents skin contact and absorption. The outer glove should be removed immediately after handling the compound.
Gown	Disposable, fluid-resistant, long-sleeved gown with tight-fitting cuffs.	Protects skin and clothing from contamination.
Eye Protection	Safety goggles or a full-face shield.[1][7]	Protects eyes from splashes and aerosols.
Respiratory Protection	A surgical mask is required at a minimum. For procedures that may generate aerosols, a fit-tested N95 respirator is recommended.	Prevents inhalation of airborne particles.
Additional Protection	Disposable shoe covers and a hair cap.	Minimizes the spread of contamination outside the work area.

Operational Plan: Handling and Preparation

CB30900 must be handled in a designated area within a certified chemical fume hood or a Class II biological safety cabinet to minimize inhalation exposure.

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure the work area is clean and decontaminated before starting.
 - Cover the work surface with a disposable, absorbent, plastic-backed liner.
 - Assemble all necessary equipment and reagents.

- Don the required PPE as specified in the table above.
- Weighing and Reconstitution:
 - If weighing the solid compound, do so in a containment device (e.g., a powder-containment hood) to prevent aerosolization.
 - When reconstituting the compound, add the solvent slowly to the vial to avoid splashing.
 - Keep the vial opening directed away from you.
- Experimental Use:
 - Conduct all manipulations of the compound within the designated containment area.
 - Use syringes and needles with Luer-Lok™ fittings to prevent accidental disconnection.
 - Avoid recapping needles.
- Post-Handling:
 - After handling is complete, carefully remove the outer pair of gloves and dispose of them in the designated cytotoxic waste container.
 - Wipe down all surfaces in the work area with an appropriate deactivating solution, followed by a cleaning agent.
 - Remove remaining PPE in the reverse order it was put on, being careful not to contaminate yourself. Dispose of all PPE as cytotoxic waste.
 - Wash hands thoroughly with soap and water.

Disposal Plan

All waste generated from handling **CB30900** is considered cytotoxic waste and must be disposed of according to institutional and local regulations.[8][9]

- Waste Segregation: All items that have come into contact with **CB30900**, including gloves, gowns, vials, pipette tips, and contaminated cleaning materials, must be segregated into

designated cytotoxic waste containers.[10]

- Waste Containers:
 - Sharps: Needles, syringes, and other sharp objects must be placed in a rigid, puncture-resistant sharps container with a purple lid.[8]
 - Non-sharps: Solid waste such as gloves, gowns, and labware should be placed in leak-proof, purple-colored bags or containers clearly labeled as "Cytotoxic Waste".[9][11]
- Final Disposal: Cytotoxic waste must be collected by a licensed hazardous waste contractor for high-temperature incineration.[8][11]

Emergency Procedures: Spills and Exposure

Spill Management:[7][12]

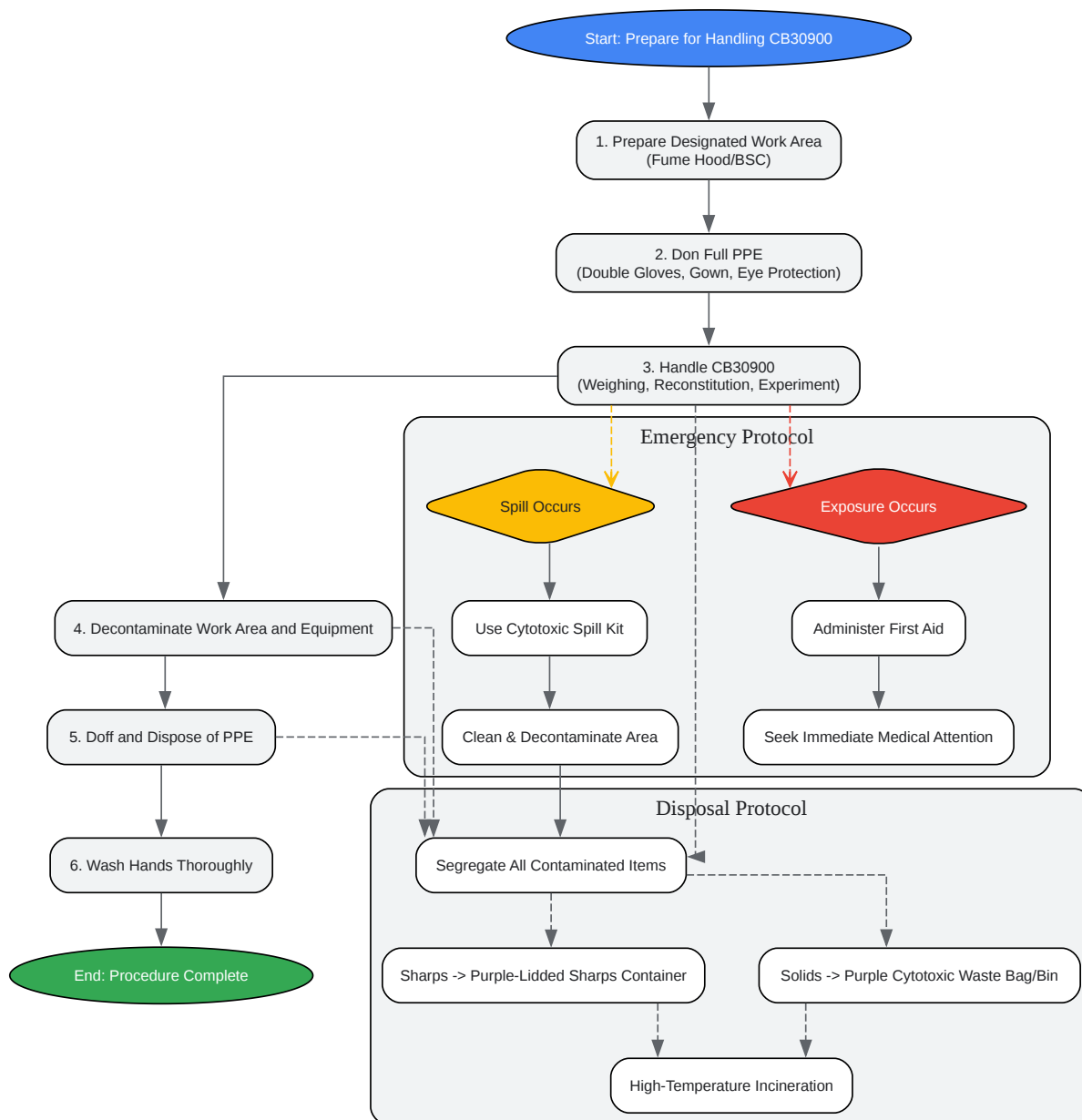
- Alert others in the immediate area.
- Evacuate the area if the spill is large or if there is a risk of aerosolization.
- Don appropriate PPE, including a respirator if necessary.
- Contain the spill using a cytotoxic spill kit. Cover liquid spills with absorbent pads; for solid spills, gently cover with a damp absorbent pad to avoid raising dust.
- Clean the area starting from the outside of the spill and working inwards.
- Decontaminate the area with an appropriate cleaning agent.
- Dispose of all cleanup materials as cytotoxic waste.
- Report the spill to the appropriate safety personnel.

Personnel Exposure:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes.

- Eye Contact: Flush the eyes with water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move to fresh air immediately.
- Seek immediate medical attention for any exposure and report the incident to your supervisor and institutional safety office.

Visualized Workflow for Handling CB30900



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